

# 4-Chloro-5-methoxypyrimidine material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 4-Chloro-5-methoxypyrimidine

Cat. No.: B183928

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## In-depth Technical Guide: 4-Chloro-5-methoxypyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, properties, and handling procedures for **4-Chloro-5-methoxypyrimidine** (CAS No. 695-85-2). The information is compiled from various safety data sheets and chemical databases to ensure a thorough resource for laboratory and research applications.

## Chemical Identification and Properties

**4-Chloro-5-methoxypyrimidine** is a substituted pyrimidine that serves as a key intermediate in pharmaceutical and agrochemical research.<sup>[1][2]</sup> Its reactivity is influenced by the presence of both a chloro and a methoxy group on the pyrimidine ring.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	695-85-2	ChemScene[3], Combi-Blocks[4]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> ClN <sub>2</sub> O	ChemScene[3], CymitQuimica[1]
Molecular Weight	144.56 g/mol	ChemScene[3], AK Scientific[5]
Appearance	White to light yellow solid/Yellow powder	CymitQuimica[1]
Melting Point	60-70 °C	Combi-Blocks[4]
60-65 °C	AK Scientific[5]	
63-64 °C	ChemBK[6]	
Boiling Point	221.9 °C at 760 mmHg	ChemNet[7]
Density	1.292 g/cm <sup>3</sup>	ChemNet[7]
Flash Point	88 °C	ChemNet[7]
Solubility	Soluble in organic solvents	CymitQuimica[1]
Storage	Store long-term at -20°C, sealed, away from moisture	ChemScene[3], AK Scientific[5]

## Hazard Identification and Safety Precautions

**4-Chloro-5-methoxypyrimidine** is classified as a hazardous substance. Appropriate personal protective equipment (PPE) and handling procedures are crucial to ensure safety.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation
Source: Combi-Blocks Safety Data Sheet[4]		

## Recommended Safety Precautions:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[4]
- P264: Wash thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[4]
- P271: Use only outdoors or in a well-ventilated area.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **4-Chloro-5-methoxypyrimidine** (CAS 695-85-2) is not readily available in the public domain. However, synthetic methods for structurally similar compounds, such as 2,4-dichloro-5-methoxypyrimidine, have been documented in patent literature. These methods generally involve the chlorination of a corresponding hydroxypyrimidine precursor. Researchers should consult relevant chemical literature and databases for analogous procedures, adapting them with caution and appropriate safety measures.

## Handling and Emergency Procedures

Proper handling and emergency preparedness are essential when working with **4-Chloro-5-methoxypyrimidine**.

## First-Aid Measures:

- If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[4]
- If on skin: Wash with soap and water.[4]
- If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do – continue rinsing.[4]

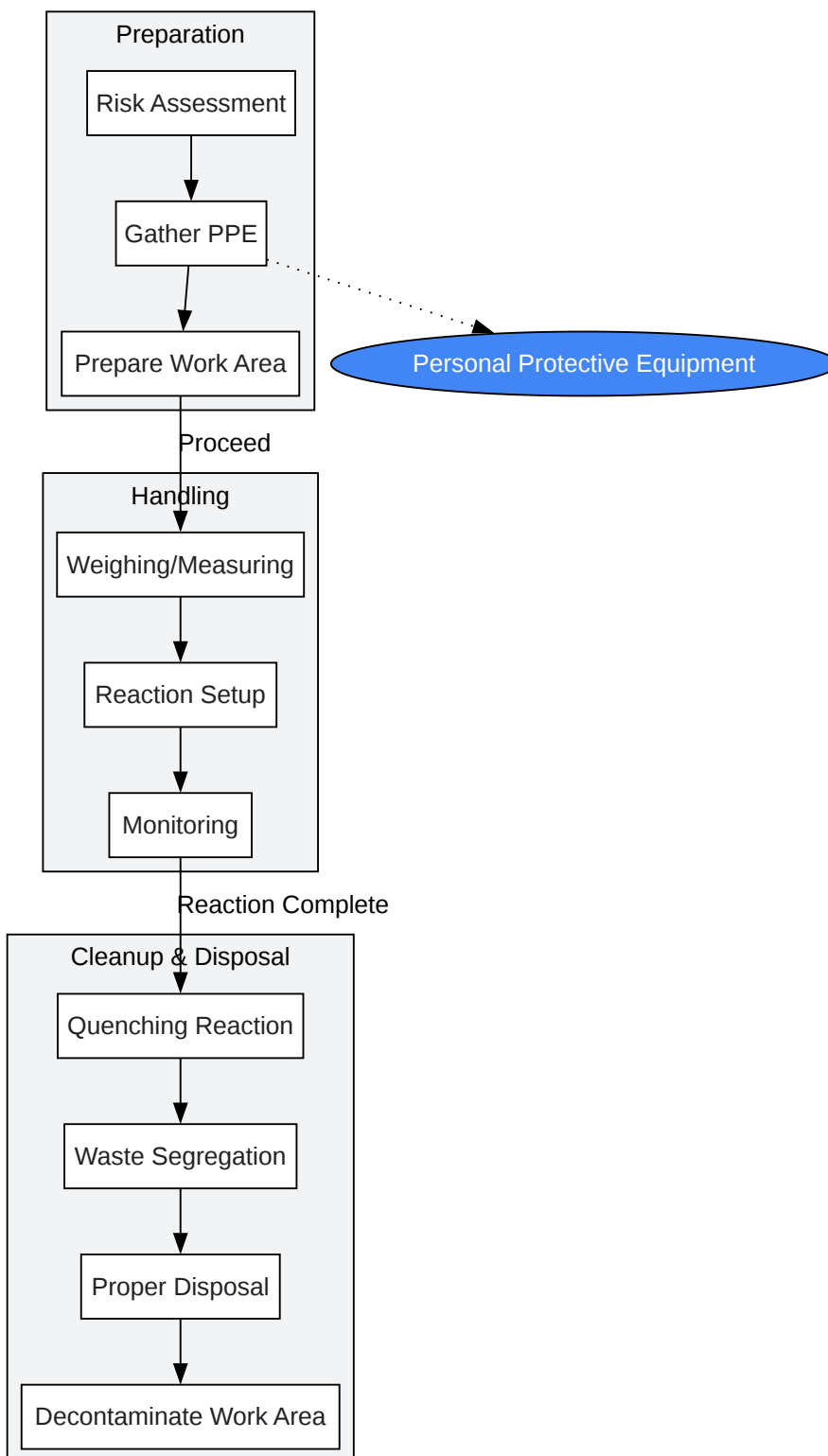
## Spillage and Disposal:

In case of a spill, avoid dust formation and ensure adequate ventilation.[8] Sweep up the material and place it in a suitable, closed container for disposal.[8] Waste disposal should be conducted in accordance with local, regional, and national regulations.[8]

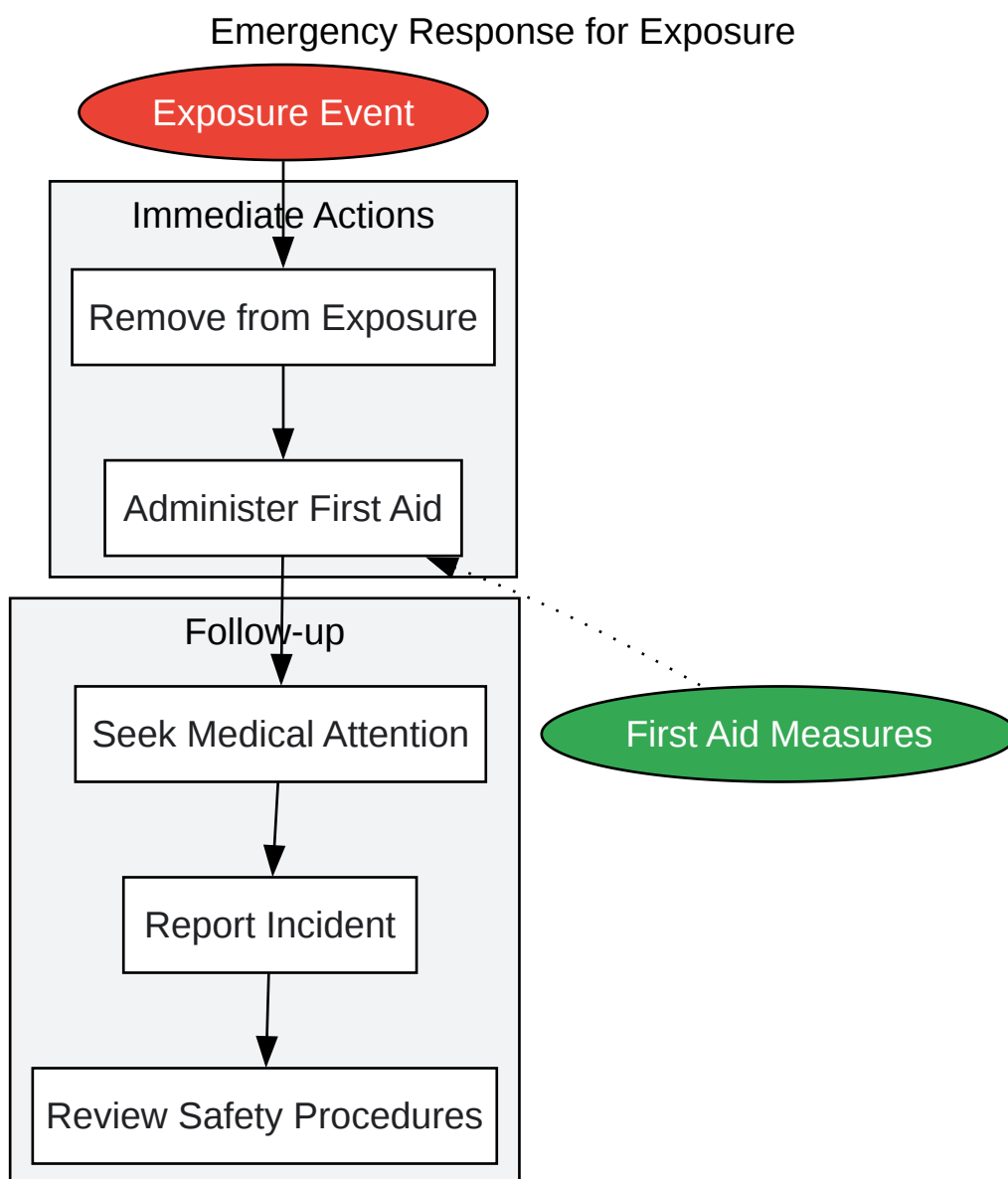
## Visualized Workflows and Relationships

The following diagrams illustrate key logical relationships and workflows for the safe handling and use of **4-Chloro-5-methoxypyrimidine**.

## Safe Handling Workflow for 4-Chloro-5-methoxypyrimidine

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Caption: A workflow for the safe handling of **4-Chloro-5-methoxypyrimidine**.



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Caption: Logical flow for responding to an exposure event.

## Signaling Pathways and Biological Activity

Currently, there is no specific information available in the public domain regarding the direct interaction of **4-Chloro-5-methoxypyrimidine** with biological signaling pathways. Its primary role in the scientific literature is as a chemical intermediate for the synthesis of more complex, biologically active molecules.<sup>[1][2]</sup> Researchers utilizing this compound in drug discovery are encouraged to perform their own bioassays to determine its specific biological effects.

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